

Personal protective equipment for handling Oligopeptide-74

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Compound of Interest

Compound Name: Oligopeptide-74

Cat. No.: B12377039

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Essential Safety and Handling of Oligopeptide-74

Oligopeptide-74 is a synthetic, bioactive peptide utilized in research and as a cosmetic ingredient for its potential to promote hair growth and for its skin conditioning properties.^{[1][2][3][4]} As with any laboratory chemical, proper handling and safety precautions are paramount to ensure the well-being of personnel and the integrity of experiments. This guide provides essential, immediate safety and logistical information for researchers, scientists, and drug development professionals working with **Oligopeptide-74**.

Physical and Storage Information

Proper storage is crucial to maintain the stability and efficacy of **Oligopeptide-74**. The following table summarizes its key physical and storage-related data.

Property	Value	Source
Appearance	White powder	[5]
Purity	≥ 95%	
Storage Temperature	2-8°C	
General Storage	Keep container tightly closed. Store under recommended conditions as per the Certificate of Analysis.	
Stability	Stable under recommended storage conditions.	

Personal Protective Equipment (PPE) and Handling Procedures

While a specific Safety Data Sheet (SDS) for **Oligopeptide-74** is not publicly available, the following PPE and handling guidelines are based on standard laboratory practices for non-hazardous peptide powders.

Recommended Personal Protective Equipment

PPE Type	Specification	Rationale
Eye Protection	Splash goggles or safety glasses.	Protects eyes from accidental splashes or aerosolized powder.
Hand Protection	Nitrile or latex gloves.	Prevents direct skin contact with the substance.
Body Protection	Laboratory coat or full suit.	Protects skin and clothing from contamination.
Respiratory Protection	Dust respirator or use of a fume hood.	Avoids inhalation of the powder, which may cause respiratory tract irritation.

Step-by-Step Handling Protocol

- **Preparation:** Before handling, ensure all necessary PPE is worn correctly. Prepare the workspace by cleaning the area and ensuring all required equipment (e.g., spatulas, weighing paper, micro-pipettes, vials) is within reach.
- **Weighing:** Conduct all weighing of **Oligopeptide-74** powder inside a chemical fume hood or a ventilated balance enclosure to minimize inhalation risk. Use appropriate tools to handle the powder and prevent spillage.
- **Solubilization:** If preparing a solution, add the diluent to the vial containing the **Oligopeptide-74** powder slowly to avoid aerosolization. Consult the product's Certificate of Analysis for recommended solvents.
- **Use in Experiments:** When using **Oligopeptide-74** in experimental setups, maintain the use of appropriate PPE. Avoid direct contact with skin, eyes, and clothing.
- **Post-Handling:** After handling, thoroughly clean all equipment and the workspace. Wash hands thoroughly with soap and water before leaving the laboratory.

First Aid and Emergency Procedures

In case of accidental exposure, follow these first aid measures:

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, provide artificial respiration.
Skin Contact	Wash the affected area thoroughly with soap and plenty of water.
Eye Contact	Flush eyes with water for at least 15 minutes as a precaution. Remove contact lenses if present and easy to do.
Ingestion	Do not induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person.

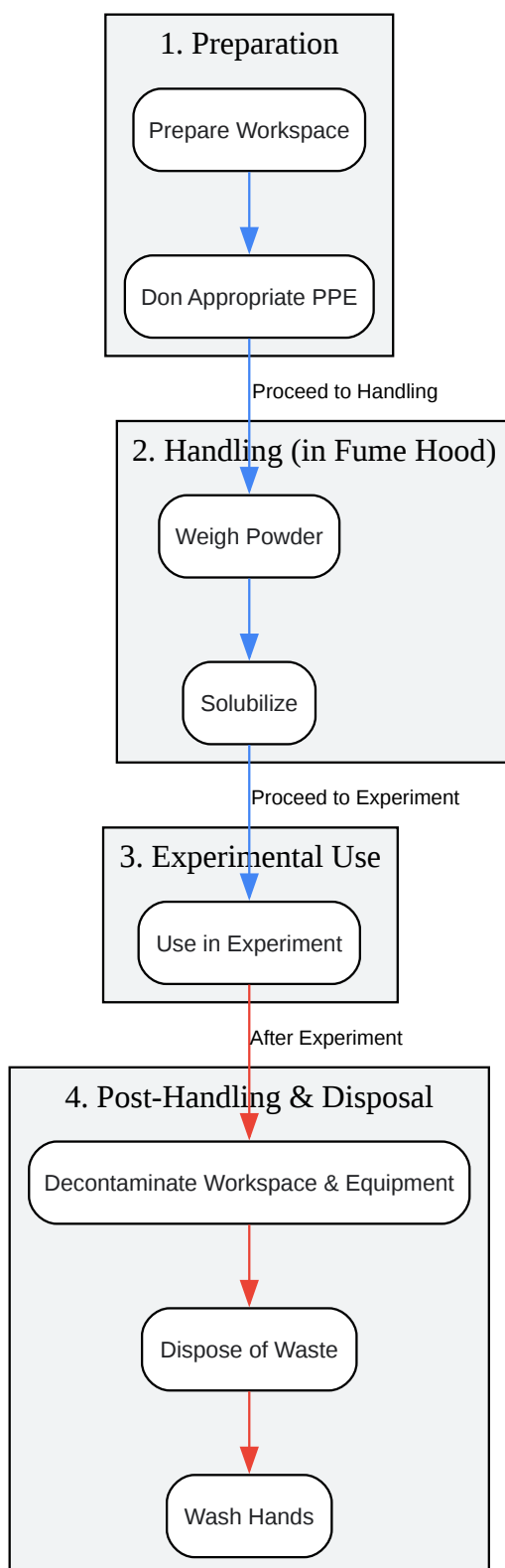
In all cases of significant exposure or if symptoms persist, seek immediate medical attention.

Disposal Plan

All waste materials, including empty containers, contaminated PPE, and unused **Oligopeptide-74**, must be disposed of in accordance with federal, state, and local environmental control regulations. Treat as chemical waste and dispose of in a designated, labeled waste container. Do not dispose of down the drain or in general trash.

Workflow for Safe Handling of Oligopeptide-74

The following diagram illustrates the standard workflow for safely handling **Oligopeptide-74** powder in a laboratory setting.



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Safe Handling Workflow for **Oligopeptide-74**.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. oligopeptide-74 [thegoodscentcompany.com]
- 3. paulaschoice-eu.com [paulaschoice-eu.com]
- 4. Oligopeptide-74 [deefarma.com]
- 5. Hair Growth peptide Oligopeptide-74, CasNo. Chengdu Youngshe Chemical Co.,Ltd China (Mainland) [youngshechem1.lookchem.com]
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